

HPLC method for the quantification of methyl N-(4-bromophenyl)carbamate

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Compound of Interest

Compound Name: *methyl N-(4-bromophenyl)carbamate*

CAS No.: 25203-36-5

Cat. No.: B2528111

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An Application Note for the Quantification of **Methyl N-(4-bromophenyl)carbamate** by High-Performance Liquid Chromatography (HPLC)

Introduction

Methyl N-(4-bromophenyl)carbamate is an organic compound with the chemical formula $C_8H_8BrNO_2$.^{[1][2]} As a carbamate derivative, it belongs to a class of compounds widely utilized in various sectors, including agriculture as pesticides and in chemical synthesis as key intermediates.^{[3][4]} Given their potential biological activity and environmental presence, the accurate and reliable quantification of carbamates is of paramount importance for quality control, safety assessment, and regulatory compliance.

High-Performance Liquid Chromatography (HPLC) is a powerful and versatile analytical technique ideally suited for the separation, identification, and quantification of carbamates, which can be thermally unstable and thus challenging to analyze by gas chromatography.^{[4][5]} This application note provides a comprehensive, step-by-step protocol for the quantification of **methyl N-(4-bromophenyl)carbamate** using a reverse-phase HPLC method with UV

detection. The methodology is grounded in established principles of chromatographic science and adheres to the validation standards set forth by the International Council for Harmonisation (ICH).[6][7]

Principle of the Method

The method employs reverse-phase HPLC, where the stationary phase is nonpolar (e.g., C18-bonded silica) and the mobile phase is a more polar solvent mixture. **Methyl N-(4-bromophenyl)carbamate**, being a moderately nonpolar compound, will partition between the stationary and mobile phases. Its retention time is modulated by the composition of the mobile phase. A gradient elution, where the proportion of the organic solvent is increased over time, allows for efficient elution of the analyte and separation from potential impurities. Quantification is achieved by monitoring the column effluent with a UV detector at a wavelength where the analyte exhibits strong absorbance, attributable to its aromatic ring structure. The analyte's concentration is determined by comparing its peak area to a calibration curve generated from reference standards of known concentrations.

Physicochemical Properties of Methyl N-(4-bromophenyl)carbamate

A summary of the key physicochemical properties of the analyte is presented below. This information is fundamental for method development, particularly in selecting appropriate solvents and understanding the compound's behavior.

Property	Value	Reference
CAS Number	25203-36-5	
Molecular Formula	C ₈ H ₈ BrNO ₂	[1]
Molecular Weight	230.06 g/mol	[8]
Physical Form	Powder	
Melting Point	118-120 °C	
InChIKey	GLRFFVNPNGTCSW-UHFFFAOYSA-N	[1]

Part 1: Analytical Method Protocol

This section details the instrumental conditions, required materials, and step-by-step procedures for sample and standard preparation and analysis.

Recommended HPLC Instrumentation and Conditions

The following parameters provide a robust starting point for the analysis. Optimization may be required depending on the specific instrumentation and sample matrix.

Parameter	Recommended Setting	Rationale
HPLC System	Quaternary or Binary HPLC Pump, Autosampler, Column Oven, Diode Array or UV-Vis Detector	Standard configuration for robust and reproducible chromatographic analysis.
Column	C18 Reverse-Phase Column (e.g., 250 mm x 4.6 mm, 5 µm particle size)	C18 is a versatile stationary phase providing good retention for moderately nonpolar compounds like the target analyte.
Mobile Phase A	HPLC Grade Water	The polar component of the mobile phase system.
Mobile Phase B	HPLC Grade Acetonitrile	The organic modifier; provides good peak shape and lower viscosity than methanol.
Gradient Elution	0-2 min: 50% B; 2-10 min: 50% to 90% B; 10-12 min: 90% B; 12.1-15 min: 50% B	A gradient ensures efficient elution of the analyte while cleaning the column of more strongly retained impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and backpressure.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times and peak shapes.
Detection Wavelength	220 nm	Aromatic compounds typically exhibit strong absorbance in this region.[9] A DAD can be used to identify the absorbance maximum for optimal sensitivity.

Injection Volume	10 μ L	A typical injection volume to balance sensitivity and peak broadening.
Run Time	15 minutes	Sufficient time for analyte elution and column re-equilibration.

Materials and Reagents

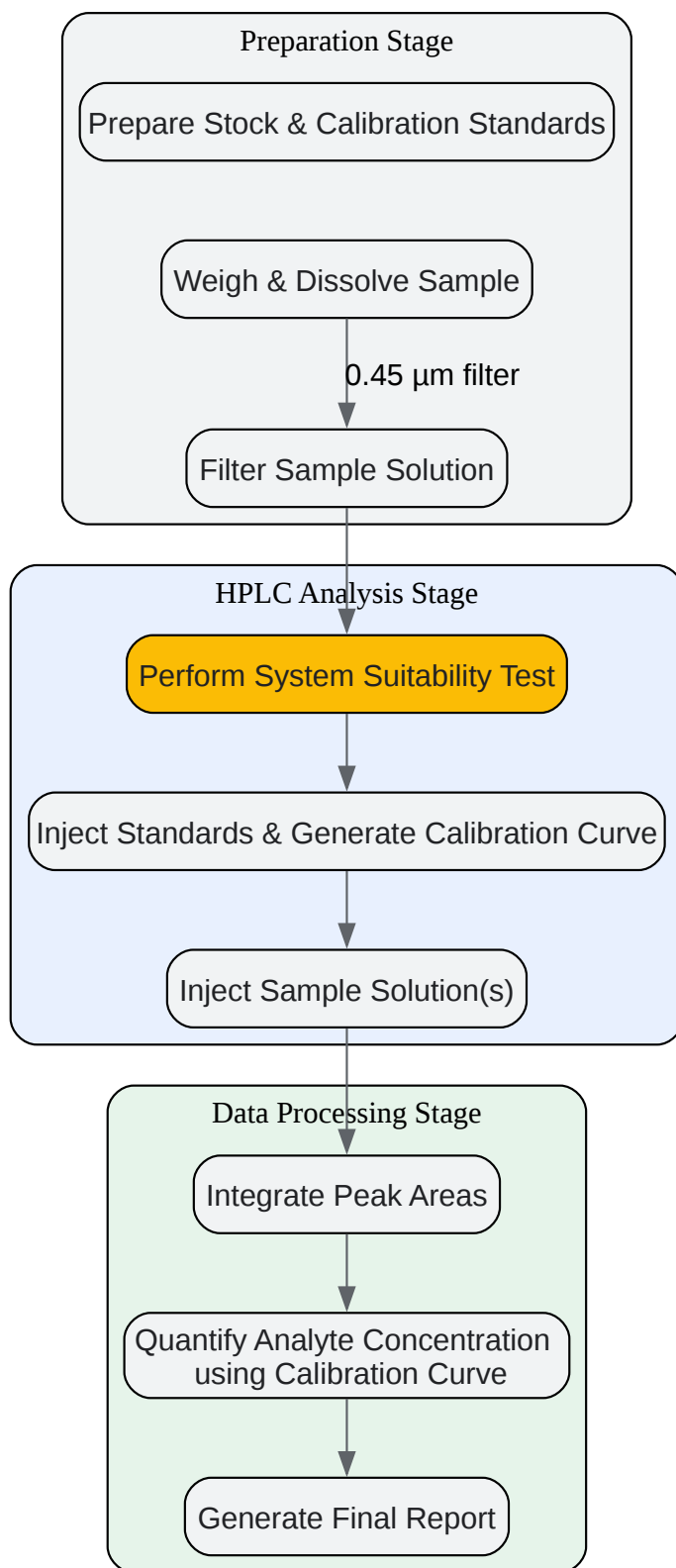
- **Methyl N-(4-bromophenyl)carbamate** reference standard (>98% purity)
- HPLC grade acetonitrile
- High-purity water (e.g., Milli-Q® or equivalent)
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Analytical balance
- Syringe filters (0.45 μ m, PTFE or nylon)
- HPLC vials with caps

Step-by-Step Protocol: Standard and Sample Preparation

- Accurately weigh approximately 25 mg of the **methyl N-(4-bromophenyl)carbamate** reference standard into a 25 mL Class A volumetric flask.
- Dissolve the standard in acetonitrile and bring to volume. Mix thoroughly by inversion. This is the Stock Standard Solution.
- Perform serial dilutions of the Stock Standard Solution with acetonitrile to prepare a series of working standards. A suggested concentration range is 1, 5, 10, 25, 50, and 100 μ g/mL.

- Transfer an aliquot of each working standard into an HPLC vial for analysis.
- Accurately weigh a quantity of the sample expected to contain **methyl N-(4-bromophenyl)carbamate**.
- Dissolve the sample in a known volume of acetonitrile. The target concentration should fall within the calibration range.
- Vortex or sonicate the solution to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial to remove any particulate matter that could damage the HPLC system.

Analytical Procedure Workflow



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Caption: Experimental workflow from preparation to final report.

Part 2: Method Validation Protocol

To ensure that the analytical method is fit for its intended purpose, a validation study must be performed.^[6] The following protocols are based on the ICH Q2(R2) guidelines.^[6]^[7] The objective of validation is to demonstrate that the procedure is suitable by assessing its performance characteristics.^[6]

Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components.^[7]

- Protocol:
 - Analyze a blank solvent (acetonitrile) to demonstrate that there are no interfering peaks from the solvent.
 - If working with a specific matrix (e.g., a drug product formulation), analyze a placebo (all components except the analyte) to check for interferences.
 - Spike the placebo with a known concentration of the analyte and analyze. The peak for the analyte should be pure and well-separated from any other peaks.

Linearity and Range

Linearity demonstrates that the method's response is directly proportional to the analyte concentration over a given range.

- Protocol:
 - Prepare at least five concentrations of the analyte across the desired range (e.g., 1-100 µg/mL).
 - Inject each concentration in triplicate.
 - Plot the average peak area versus the concentration.

- Perform a linear regression analysis.
- Acceptance Criteria: The correlation coefficient (r^2) should be ≥ 0.999 .

Accuracy

Accuracy expresses the closeness of agreement between the value which is accepted either as a conventional true value or an accepted reference value and the value found.^[7] It is typically assessed via recovery studies.

- Protocol:
 - Prepare a sample matrix (placebo) and spike it with the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the target sample concentration).
 - Prepare three replicates at each level.
 - Analyze the samples and calculate the concentration of the analyte using the calibration curve.
 - Calculate the percent recovery for each replicate.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0%.

Precision

Precision is the measure of the degree of scatter or agreement between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions. It is evaluated at two levels: repeatability and intermediate precision.^[10]

- Protocol (Repeatability - Intra-assay):
 - Prepare six individual samples at 100% of the target concentration.
 - Analyze all six samples on the same day, with the same analyst, on the same instrument.
 - Calculate the mean, standard deviation, and relative standard deviation (%RSD).
- Protocol (Intermediate Precision):

- Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.
- Compare the results from both studies.
- Acceptance Criteria: The %RSD for both repeatability and intermediate precision should be $\leq 2.0\%$.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

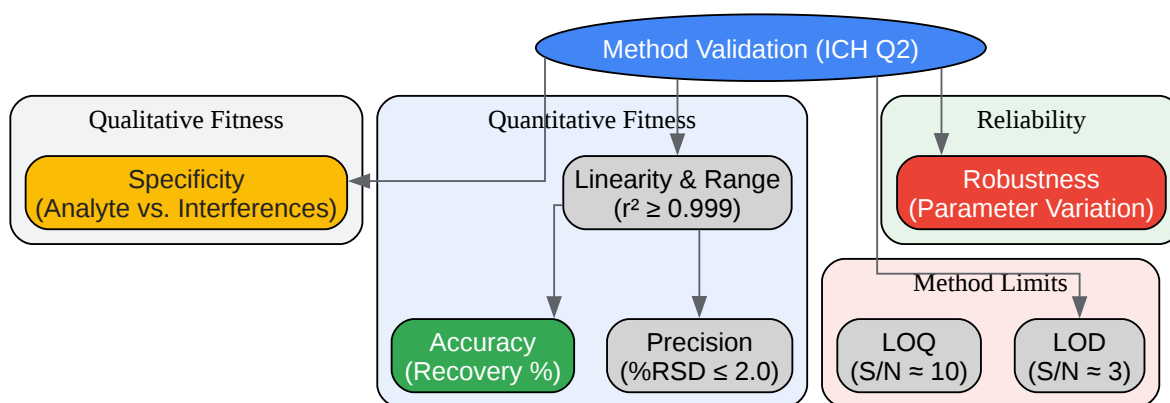
- LOD: The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- LOQ: The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Protocol (Signal-to-Noise Ratio Approach):
 - Determine the concentration that yields a signal-to-noise (S/N) ratio of approximately 3:1 for LOD.
 - Determine the concentration that yields an S/N ratio of approximately 10:1 for LOQ. The precision (%RSD) at the LOQ should also be verified to be acceptable (e.g., $\leq 10\%$).

Robustness

Robustness is a measure of the method's capacity to remain unaffected by small, but deliberate, variations in method parameters.^[5]

- Protocol:
 - Introduce small variations to the method parameters one at a time. Examples include:
 - Flow rate (e.g., ± 0.1 mL/min)
 - Column temperature (e.g., ± 2 °C)
 - Mobile phase composition (e.g., $\pm 2\%$ organic)

- Analyze a standard solution under each modified condition and evaluate the impact on system suitability parameters (e.g., retention time, peak asymmetry) and quantitative results.
- Acceptance Criteria: The system suitability parameters should remain within acceptable limits, and the results should not be significantly affected by the changes.



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